

4-(Diethylamino)-2-methoxybenzaldehyde

chemical properties

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Compound of Interest

Compound Name: 4-(Diethylamino)-2-methoxybenzaldehyde

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Technical Guide: 4-(Diethylamino)-2-methoxybenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-(Diethylamino)-2-methoxybenzaldehyde**, a substituted aromatic aldehyde of interest in organic synthesis and materials science. This document includes key physicochemical data, detailed experimental protocols for its synthesis, and spectroscopic information, presented for ease of use by researchers and professionals in the field.

Core Chemical Properties and Identifiers

4-(Diethylamino)-2-methoxybenzaldehyde, also known as 2-Methoxy-4-(diethylamino)benzaldehyde, is a solid organic compound.^{[1][2]} It is characterized by the presence of a diethylamino group and a methoxy group on the benzaldehyde ring, which influence its electronic properties and reactivity.

Table 1: Physicochemical Properties of **4-(Diethylamino)-2-methoxybenzaldehyde**

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₇ NO ₂	[1][3]
Molecular Weight	207.27 g/mol	[3]
Exact Mass	207.125928785 Da	[3]
CAS Number	55586-68-0	[3]
Appearance	Light yellow to brown solid	[2]
Melting Point	73-76 °C	[2]
Boiling Point	334.8 ± 27.0 °C (Predicted)	[2]
Density	1.056 ± 0.06 g/cm ³ (Predicted)	[2]
pKa	2.94 ± 0.42 (Predicted)	[2]
Purity	≥98%	[1]
Storage Temperature	2-8°C under inert gas (Nitrogen or Argon)	[2]

Synthesis Protocol

A common method for the synthesis of **4-(Diethylamino)-2-methoxybenzaldehyde** involves the methylation of 4-(diethylamino)salicylaldehyde.[2][4]

Experimental Protocol: Synthesis from 4-(diethylamino)salicylaldehyde

- Reactants and Reagents:
 - 4-(diethylamino)-2-hydroxybenzaldehyde (5.8 g, 30 mmol)[2][4]
 - Potassium hydroxide (2 g, 35 mmol)[2][4]
 - Potassium carbonate (8.3 g, 60 mmol)[2][4]
 - Iodomethane (3.5 mL, 56 mmol)[2][4]

- Acetonitrile (30 mL)[2][4]
- Eluent for chromatography: Ethyl acetate/hexane (1:3, v/v)[2][4]
- Procedure:
 - A solution of 4-(diethylamino)-2-hydroxybenzaldehyde, potassium hydroxide, and potassium carbonate is prepared in acetonitrile.[2][4]
 - The mixture is heated to 80 °C and stirred for 10 minutes.[2][4]
 - Iodomethane is added slowly to the reaction mixture.[2][4]
 - The reaction is maintained at 80 °C with continuous stirring for 2 hours.[2][4]
 - After the reaction is complete, the mixture is cooled to room temperature.[2][4]
 - Insoluble impurities are removed by filtration.[2][4]
 - The filtrate is concentrated under reduced pressure.[2][4]
 - The final product is purified by silica gel column chromatography (120-200 mesh) using an ethyl acetate/hexane mixture as the eluent.[2][4]
- Yield: The described procedure affords the target product, 4-diethylamino-2-methoxybenzaldehyde, as a yellow solid with a yield of 85%. [2][4]

Spectroscopic Data

The structure of **4-(Diethylamino)-2-methoxybenzaldehyde** has been confirmed using Nuclear Magnetic Resonance (NMR) spectroscopy.

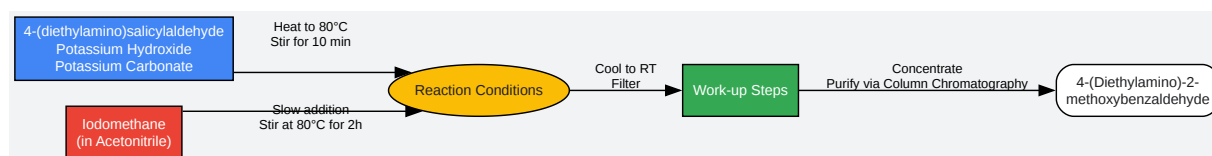
Table 2: NMR Spectroscopic Data

Nucleus	Solvent	Chemical Shift (δ) and Multiplicity	Source(s)
^1H NMR	CDCl_3 (500 MHz)	10.11 (s, 1H), 7.68 (dd, $J = 8.9, 2.8$ Hz, 1H), 6.26 (d, $J = 8.8$ Hz, 1H), 6.02 (s, 1H), 3.87 (s, 3H), 3.41 (dd, $J = 6.9, 2.7$ Hz, 4H), 1.21 (t, $J = 5.4$ Hz, 6H)	[2][4]
^{13}C NMR	CDCl_3 (125 MHz)	187.1, 164.1, 153.8, 130.7, 114.2, 104.2, 92.4, 55.2, 44.7, 12.5	[4]

Additional spectroscopic data, including FTIR and Mass Spectrometry (GC-MS), are also available for this compound.[5]

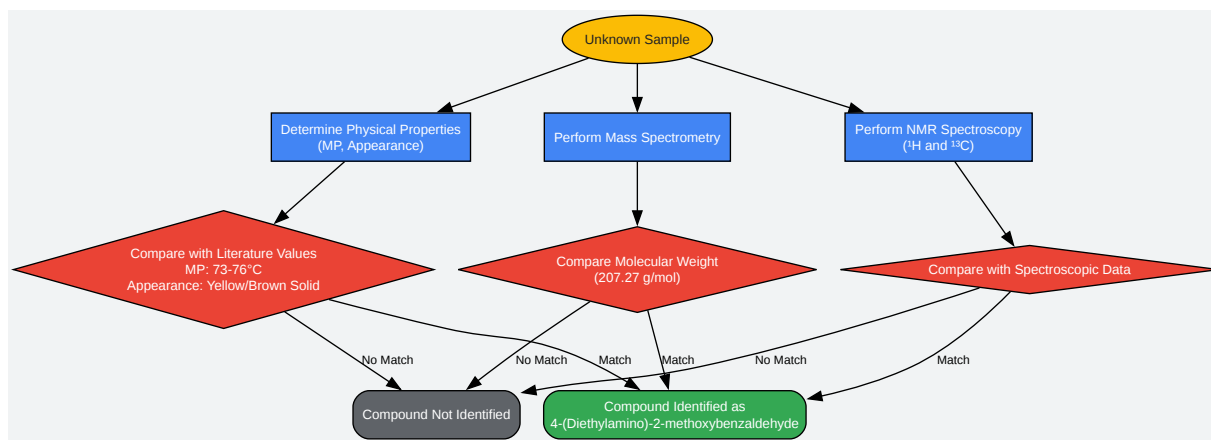
Visualizations

The following diagrams illustrate the synthesis workflow and a logical pathway for the identification of **4-(Diethylamino)-2-methoxybenzaldehyde**.



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Caption: Synthesis workflow for **4-(Diethylamino)-2-methoxybenzaldehyde**.



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Caption: Logical workflow for compound identification.

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